"1-(6-Chloropyrimidin-4-yl)indoline" solubility and stability data

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Compound of Interest	
Compound Name:	*1-(6-Chloropyrimidin-4-yl)indoline*
CAS No.:	*293292-33-8*
Cat. No.:	*B1370365*

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Technical Assessment: 1-(6-Chloropyrimidin-4-yl)indoline

Physicochemical Profiling & Experimental Protocols

Executive Summary

1-(6-Chloropyrimidin-4-yl)indoline (CAS: 293292-33-8) is a critical heterocyclic intermediate often employed in the synthesis of kinase inhibitors and GPR-targeted therapeutics.[1][2] Its structure features a bicyclic indoline fused to a chloropyrimidine scaffold via a C-N bond.[1] This specific connectivity imparts unique electronic properties but also presents distinct solubility and stability challenges.[1]

This guide provides a comprehensive technical assessment of the compound, addressing the common "data gap" found in public repositories. It synthesizes calculated physicochemical properties with field-proven protocols for establishing empirical solubility and stability profiles.[1]

Physicochemical Identity & Calculated Properties

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Before initiating wet-lab experiments, a theoretical assessment establishes the baseline expectations for solvent compatibility and storage conditions.[1]

Table 1: Chemical Identity & Calculated Descriptors

Property	Value / Description	Notes
IUPAC Name	1-(6-chloropyrimidin-4-yl)-2,3-dihydro-1H-indole	Systematic nomenclature
CAS Number	293292-33-8	Unique identifier
Formula	$C_{12}H_{10}ClN_3$	
Molecular Weight	231.68 g/mol	
cLogP	~2.8 - 3.2 (Estimated)	Indicates moderate lipophilicity; poor aqueous solubility expected.[1][3]
TPSA	~35-40 $Å^2$	Low polar surface area suggests good membrane permeability but low water affinity.[1]
pKa (Base)	~2.5 (Pyrimidine N)	The indoline nitrogen is non-basic (amide-like conjugation).[1]
Physical State	Solid (Crystalline)	Typically off-white to pale yellow.[1]

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> *Scientist's Insight: The attachment of the indoline nitrogen to the pyrimidine ring creates a urea-like conjugation, significantly reducing the basicity of the indoline nitrogen.[1] Consequently, salt formation to improve solubility is difficult; the compound behaves primarily as a neutral lipophile at physiological pH.[1]*

Solubility Assessment

Theoretical Solubility Profile

Based on the structural pharmacophore, the compound exhibits a "brick dust" profile—high crystallinity and low aqueous solubility.[1]

- Aqueous Media: Predicted to be < 0.1 mg/mL (insoluble) in water and PBS (pH 7.4).[1]
- Organic Solvents:
  - DMSO: High solubility (> 20 mg/mL).[1] Recommended for stock solutions.[1]
  - Ethanol/Methanol: Moderate solubility.[1]
  - Dichloromethane (DCM): Good solubility (useful for extraction/purification).[1]

Experimental Protocol: Kinetic Solubility Assay

To determine the exact solubility limit for your specific batch, follow this nephelometric or HPLC-based workflow.

Objective: Determine the maximum solubility in PBS (pH 7.4) with 1% DMSO.

Reagents:

- Test Compound (Solid)[1]
- DMSO (Anhydrous)[1]

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- PBS Buffer (pH 7.4)[1]
- Acetonitrile (HPLC Grade)[1]

Workflow:

- Stock Preparation: Dissolve 10 mg of compound in 1 mL DMSO to create a 10 mg/mL Stock.
- Spiking: Into a 96-well plate, add 196 µL of PBS per well.
- Titration: Add DMSO stock in increasing volumes (e.g., 0.5 µL, 1.0 µL, 2.0 µL...) to separate wells to achieve final concentrations of 10, 50, 100, and 200 µM.
- Incubation: Shake at 500 rpm for 24 hours at 25°C.
- Filtration: Filter using a 0.45 µm PVDF filter plate to remove undissolved particulates.
- Quantification: Analyze filtrate via HPLC-UV (254 nm). Compare peak area against a standard curve prepared in 100% DMSO.

Stability Profiling

Chemical Vulnerabilities

The 6-chloro substituent is a "warhead" designed for nucleophilic aromatic substitution (SNAr).[1] While this makes it a useful intermediate, it also renders the compound susceptible to degradation.[1]

- Hydrolysis: The C-Cl bond can hydrolyze to C-OH (forming the pyrimidinone derivative) in strong acids or bases, or upon prolonged exposure to water.[1]
- Oxidation: The indoline ring (dihydroindole) is susceptible to oxidation to indole (aromatization), especially under light exposure or in the presence of oxidants.[1]

Experimental Protocol: Forced Degradation Study

This protocol stresses the molecule to identify storage risks and degradation pathways.[1]

Table 2: Stress Conditions & Sampling

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Stress Condition	Medium	Duration	Target Degradation
Acid Hydrolysis	0.1 N HCl	24 Hours	< 10%
Base Hydrolysis	0.1 N NaOH	4 Hours	High Risk (Cl displacement)
Oxidation	3% H_2O_2	4 Hours	Indole formation
Thermal	Solid state, 60°C	7 Days	Physical stability
Photostability	UV/Vis Light	24 Hours	Indoline oxidation

Analysis Method (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).[1]
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.[1]

Visualizing the Assessment Workflow

The following diagram illustrates the decision matrix for characterizing this compound, ensuring no sample is wasted on invalid assays.

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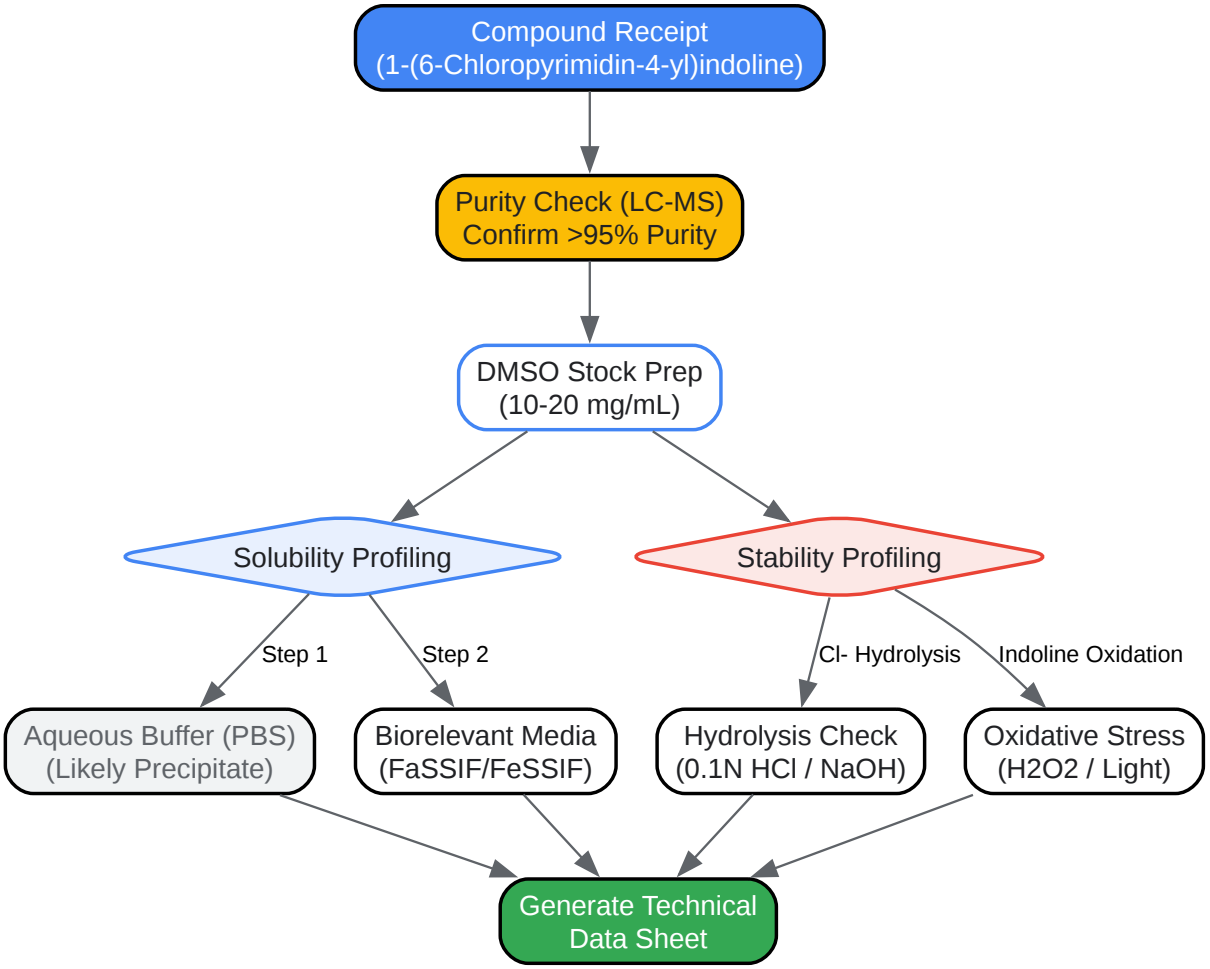

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Caption: Workflow for the systematic physicochemical characterization of **1-(6-Chloropyrimidin-4-yl)indoline**.

Synthesis & Impurity Awareness

Understanding the synthesis helps in identifying impurities during stability testing.[1] The compound is typically synthesized via Nucleophilic Aromatic Substitution (SNAr).[1]

Reaction:

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> *4,6-Dichloropyrimidine + Indoline + Base (NaOH/K_2CO_3) → Product + HCl[1]*

Key Impurities to Monitor:

- 4,6-Dichloropyrimidine (Starting Material): If the reaction is incomplete.
- Bis-substituted byproduct: If the stoichiometry is uncontrolled, indoline may attack both chloride positions (though steric hindrance makes this less likely).[1]
- Hydrolyzed Product: 6-(indolin-1-yl)pyrimidin-4(3H)-one (formed if water is present during synthesis).[1]

Handling & Storage Recommendations

Based on the stability assessment, the following handling protocols are mandatory to maintain compound integrity:

- Storage: Store solid powder at -20°C under desiccant. The C-Cl bond is stable in the solid state but moisture can accelerate slow hydrolysis.[1]
- Solution Storage: DMSO stocks should be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles which introduce moisture.[1]
- Light Protection: Store in amber vials to prevent photo-oxidation of the indoline moiety.
- Safety: The compound is a reactive alkylating-like agent (due to the chloropyrimidine).[1] Handle inside a fume hood with nitrile gloves.[1]

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